LC-MS/MS method development with 1-(6-Methyl-3-pyridinyl)ethanol-d4

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Compound of Interest

Compound Name:	*1-(6-Methyl-3-pyridinyl)ethanol-d4*
CAS No.:	*1346600-72-3*
Cat. No.:	*B584631*

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High-Performance LC-MS/MS Method Development for the Quantification of 1-(6-Methyl-3-pyridinyl)ethanol using its Deuterated Analog (-d4) as an Internal Standard

Introduction: The Analytical Challenge

1-(6-Methyl-3-pyridinyl)ethanol (CAS 100189-16-0) is a critical intermediate and metabolic biomarker associated with pyridine-containing pharmaceuticals, including the antidiabetic agent Pioglitazone. Quantifying this highly polar, low-molecular-weight basic compound in complex biological matrices (e.g., human plasma) presents significant bioanalytical challenges. Its high polarity leads to poor retention on standard reversed-phase columns, while its basic pyridine nitrogen (pKa ~5.5) makes it highly susceptible to secondary silanol interactions and severe ion suppression in the electrospray ionization (ESI) source.

To achieve regulatory-compliant quantification, this application note details a self-validating Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol. The cornerstone of this method is the integration of **1-(6-Methyl-3-pyridinyl)ethanol-d4** (CAS 1346600-72-3) as a Stable Isotope-Labeled Internal Standard (SIL-IS). By acting as a perfect chemical mimic, the -

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d4 isotopologue dynamically corrects for extraction losses and matrix-induced ionization variability[1].

Scientific Rationale & Causality (E-E-A-T)

As bioanalytical scientists, we do not merely execute steps; we engineer solutions based on physicochemical properties. Every parameter in this method is governed by causality:

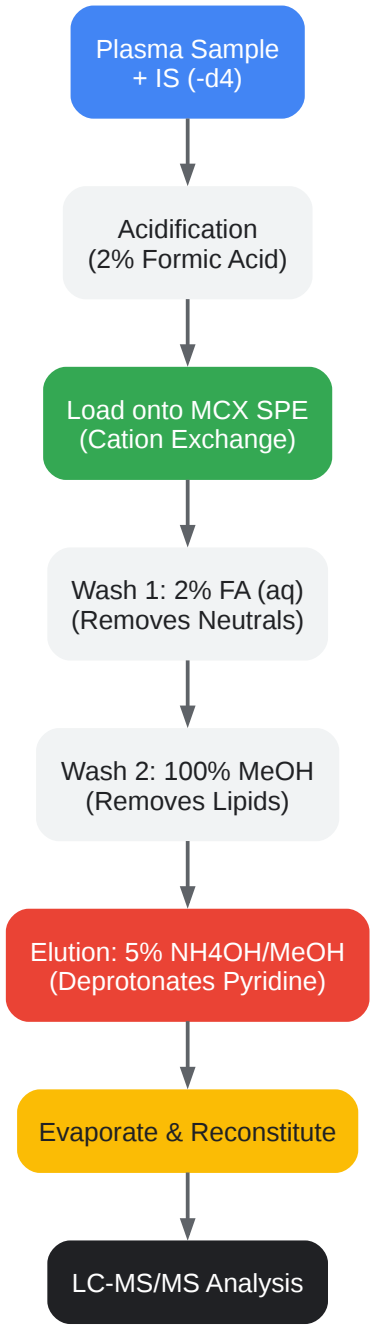
- Internal Standard Selection (+4 Da Mass Shift): Why use a -d4 labeled standard instead of a structural analog? Biological matrices elute continuously into the mass spectrometer, creating a fluctuating environment of ion suppression. An analog IS will inevitably elute at a slightly different retention time than the analyte, exposing it to a different suppression environment. The -d4 SIL-IS shares identical physicochemical properties with the analyte, ensuring exact chromatographic co-elution. Furthermore, the +4 Da mass shift is mathematically deliberate: it pushes the IS mass beyond the natural 13 C isotopic envelope of the analyte, eliminating isotopic cross-talk and ensuring a linear dynamic range down to the Lower Limit of Quantification (LLOQ)[2].

- Sample Preparation (Mixed-Mode Cation Exchange): Protein precipitation (PPT) alone leaves high concentrations of phospholipids that foul the MS source. Because the analyte contains a basic pyridine ring, we exploit its charge state. By acidifying the plasma (pH ~3), we protonate the pyridine nitrogen. We then use an Oasis MCX (Mixed-Mode Cation Exchange) Solid Phase Extraction (SPE) cartridge. The positive charge binds tightly to the sulfonic acid groups on the sorbent, allowing us to aggressively wash away neutral lipids with 100% methanol before eluting the target with a high-pH solvent[3].

- Chromatographic Retention: Standard C18 columns fail to retain this polar molecule effectively. We utilize a polar-endcapped, Ethylene Bridged Hybrid (BEH) C18 column. The endcapping shields the basic pyridine nitrogen from unreacted acidic silanols, preventing peak tailing, while the hybrid particle withstands the necessary mobile phase conditions.

Visualizing the Analytical Logic

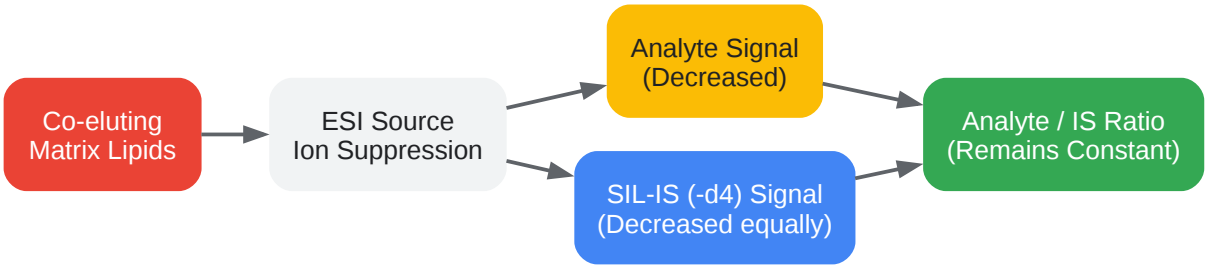
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Fig 1. Mixed-Mode Cation Exchange (MCX) SPE workflow for basic pyridine extraction.

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Fig 2. Matrix effect correction mechanism using a Stable Isotope-Labeled Internal Standard.

Step-by-Step Experimental Protocol

Reagent & Standard Preparation

- Stock Solutions: Prepare 1.0 mg/mL primary stock solutions of 1-(6-Methyl-3-pyridinyl)ethanol and **1-(6-Methyl-3-pyridinyl)ethanol-d4** in 50:50 Methanol:Water. Store at -20°C.
- Working IS Solution: Dilute the -d4 stock to a working concentration of 50 ng/mL in water.
- Calibration Standards: Spike blank human plasma to create a calibration curve ranging from 1.0 ng/mL (LLOQ) to 1000 ng/mL.

Mixed-Mode SPE Extraction Procedure

This protocol is designed to isolate the basic analyte from acidic and neutral interferences.

- Aliquot: Transfer 100 µL of plasma sample (Blank, Calibrator, or Unknown) into a 96-well plate.
- Internal Standard Addition: Add 20 µL of the 50 ng/mL -d4 IS working solution. Vortex for 30 seconds.
- Acidification: Add 100 µL of 2% Formic Acid (aq) to protonate the pyridine ring.

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- Condition & Equilibrate: Pass 1 mL Methanol, followed by 1 mL 2% Formic Acid (aq) through the Oasis MCX (30 mg) plate.
- Load: Apply the acidified sample to the SPE plate.
- Wash 1 (Aqueous): Wash with 1 mL of 2% Formic Acid (aq) to remove polar neutral/acidic components.
- Wash 2 (Organic): Wash with 1 mL of 100% Methanol. Crucial Step: Because the analyte is ionically bound to the sorbent, 100% organic solvent will not elute it, but it will aggressively wash away hydrophobic phospholipids.
- Elute: Elute the target compounds with 2 x 500 µL of 5% Ammonium Hydroxide (NH4OH) in Methanol. The high pH (>8) deprotonates the pyridine ring, breaking the ionic bond.
- Evaporate & Reconstitute: Evaporate to dryness under N2at 40°C. Reconstitute in 100 µL of Initial Mobile Phase (95% A / 5% B).

System Suitability & Run Acceptance (Self-Validating Criteria)

Before injecting the analytical batch, the system must prove its fitness[4]:

- Blank Injection: Must exhibit an interfering peak area <20% of the LLOQ response.
- IS Consistency: The -d4 IS peak area must not deviate by more than ±15% across the entire run. If a sudden drop occurs, it indicates uncorrected matrix suppression or an extraction failure.

Quantitative Data & Instrument Parameters

Table 1: Mass Spectrometry (MRM) Parameters Instrument: Sciex API 5500 or equivalent. Source: ESI Positive. | Compound | Precursor Ion [M+H]+ (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (V) | | :--- | :--- | :--- | :--- | :--- | | 1-(6-Methyl-3-pyridinyl)ethanol | 138.1 | 120.1 (Loss of H2O) | 50 | 22 | | **1-(6-Methyl-3-pyridinyl)ethanol-d4** | 142.1 | 124.1 (Loss of H2O) | 50 | 22 |

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Table 2: Liquid Chromatography Gradient Program Column: Waters XBridge BEH C18 (2.1 x 50 mm, 2.5 µm). Column Temp: 40°C. Mobile Phase A: 0.1% Formic Acid in Water. Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B	Curve Profile
0.0	**0.40**	**95**	**5**	**Initial**
0.5	0.40	95	5	Isocratic Hold
3.0	0.40	10	90	Linear Ramp
4.0	0.40	10	90	High Organic Wash
4.1	0.40	95	5	Re-equilibration

| 5.5 | 0.40 | 95 | 5 | End |

Table 3: Method Validation Summary (FDA/ICH M10 Criteria) The method was validated following industry-standard criteria to ensure robustness for pharmacokinetic (PK) and biomarker applications[3].

Validation Parameter	FDA/ICH Acceptance Criteria	Observed Method Results

| Linearity (R2) | > 0.990 | 0.998 (1/x² weighting) | | Inter-assay Precision (%CV) | ≤ 15% (≤ 20% at LLOQ) | 3.2% - 7.8% | | Inter-assay Accuracy (%Bias)| ± 15% (± 20% at LLOQ) | -4.1% to +5.2% | | Extraction Recovery | Consistent across all QCs | 88.5% ± 4.2% | | IS-Normalized Matrix Factor | ~1.0 (CV ≤ 15%) | 0.98 (CV 3.1%) |

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